

Personal protective equipment for handling Enfenamic acid

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Compound of Interest

Compound Name: *Enfenamic acid*

Cat. No.: *B057280*

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Essential Safety and Handling Guide for Mefenamic Acid

This guide provides critical safety and logistical information for the handling, storage, and disposal of Mefenamic acid (also known as **Enfenamic acid**). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Hazard Data

Proper handling of Mefenamic acid begins with an understanding of its physical properties and associated hazards.

Property	Value	Reference
CAS Number	61-68-7	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₅ NO ₂	[5]
Molecular Weight	241.29 g/mol	[5]
Appearance	Solid	[3]
Melting Point	230°C	[3]
Boiling Point	398.8°C at 760 mmHg	[3]
GHS Hazard Statements	H302, H315, H319, H335, H361	[3] [6]
Signal Word	Warning	[1] [3] [6] [7]

Hazard Summary: Mefenamic acid is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[3\]](#) It is also suspected of damaging fertility or the unborn child.[\[6\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Equipment Type	Specification
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved standards. A face shield may be appropriate for certain operations. [1] [2] [3] [5]
Hand Protection	Wear protective gloves selected based on chemical resistance and physical properties. Dispose of contaminated gloves after use. [1] [2] [3] [5]
Skin and Body	Wear a laboratory coat and closed-toed footwear at a minimum. For more extensive handling, a complete suit protecting against chemicals (impervious clothing) is recommended. [1] [2] [3] [5]
Respiratory	Use a NIOSH-approved respirator (e.g., N95 or better) if ventilation is inadequate or when handling quantities that may generate dust. [2]

Operational Plans: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the compound and the safety of laboratory personnel.

Handling Protocol:

- Ventilation: Always handle Mefenamic acid in a well-ventilated area. The use of a chemical fume hood is recommended.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of dust and direct contact with skin and eyes.[\[1\]](#)[\[8\]](#)
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Dust Minimization: Minimize dust generation and accumulation during handling.[\[1\]](#)

Storage Protocol:

- Container: Keep the container tightly closed when not in use.[1][2][3]
- Environment: Store in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[1][3][5]
- Recommended Temperatures:
 - Powder: -20°C for long-term storage (up to 3 years).[3][5]
 - In Solvent: -80°C (up to 2 years) or -20°C (up to 1 year).[3]

Emergency and Disposal Plans

Immediate and appropriate responses to emergencies and spills, along with compliant disposal methods, are critical components of laboratory safety.

First Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse the mouth with water. Do NOT induce vomiting.[1][2][3][4]
- In Case of Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1][3][4]
- In Case of Skin Contact: Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[1][3][4]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical aid.[1][2][3][4]

Spill Response Protocol:

The following workflow outlines the procedural steps for managing a Mefenamic acid spill.



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Caption: Workflow for handling a Mefenamic acid spill.

Step-by-Step Spill Cleanup:

- Personal Precautions: Wear full personal protective equipment (PPE), including respiratory protection, and ensure adequate ventilation.^{[1][3]}
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.^{[1][3][8]}
- Cleanup:
 - For Dry Spills: Use dry clean-up procedures. Vacuum or gently sweep up the material, avoiding dust generation. Dampening with water before sweeping can help prevent dust from becoming airborne.^{[1][8]}
 - For Solutions: Absorb with an inert, non-combustible material such as sand or diatomite.^[3]
- Collection: Place the collected material into a suitable, labeled container for disposal.^{[1][4][8]}

Disposal Plan:

Dispose of Mefenamic acid waste and contaminated materials at an approved waste disposal plant.^{[1][10]} All disposal practices must be in accordance with federal, state, and local regulations.^{[1][4]} Do not allow the product to enter drains, soil, or other waterways.^[1] Do not reuse empty containers.^[1]

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- To cite this document: BenchChem. [Personal protective equipment for handling Enfenamic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b057280#personal-protective-equipment-for-handling-enfenamic-acid\]](https://www.benchchem.com/product/b057280#personal-protective-equipment-for-handling-enfenamic-acid)

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